

An In-depth Technical Guide to 3-(Methoxymethoxy)azetidine

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Compound of Interest

Compound Name: 3-(Methoxymethoxy)azetidine

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CAS Number: 1697121-19-9

This technical guide provides a comprehensive overview of **3-(Methoxymethoxy)azetidine**, a valuable building block in medicinal chemistry. Due to the limited availability of specific experimental data for this compound, this guide combines reported data for structurally related compounds with established synthetic methodologies to offer a practical resource for its synthesis, characterization, and potential applications.

Physicochemical Properties

The following table summarizes the key physicochemical properties of **3-(Methoxymethoxy)azetidine**. The experimental data for this specific compound is not widely published; therefore, predicted values from computational models are provided.

Property	Value	Source
CAS Number	1697121-19-9	[1]
Molecular Formula	C ₅ H ₁₁ NO ₂	Calculated
Molecular Weight	117.15 g/mol	[1]
Boiling Point	135.7 ± 30.0 °C	Predicted[1]
Density	1.03 ± 0.1 g/cm ³	Predicted[1]
pKa	9.45 ± 0.40	Predicted[1]

Synthesis

A plausible and efficient synthetic route to **3-(Methoxymethoxy)azetidine** involves a two-step process starting from readily available precursors: the synthesis of 3-hydroxyazetidine followed by the protection of the hydroxyl group with a methoxymethyl (MOM) ether.

Step 1: Synthesis of 3-Hydroxyazetidine Hydrochloride

This procedure is adapted from established methods for the synthesis of 3-hydroxyazetidine.[2]
[3]

- Materials: Benzylamine, epichlorohydrin, water, methanol, palladium on carbon (10%).
- Procedure:
 - Dissolve benzylamine in approximately 15 volumes of water and cool the solution to 0-5 °C.
 - Slowly add 1.3 equivalents of epichlorohydrin to the cooled solution while maintaining the temperature between 0-5 °C.
 - Stir the reaction mixture for 12 hours at this temperature.
 - Collect the resulting precipitate by filtration, wash with water, and then an organic solvent to yield the intermediate, 1-benzyl-3-hydroxyazetidine.

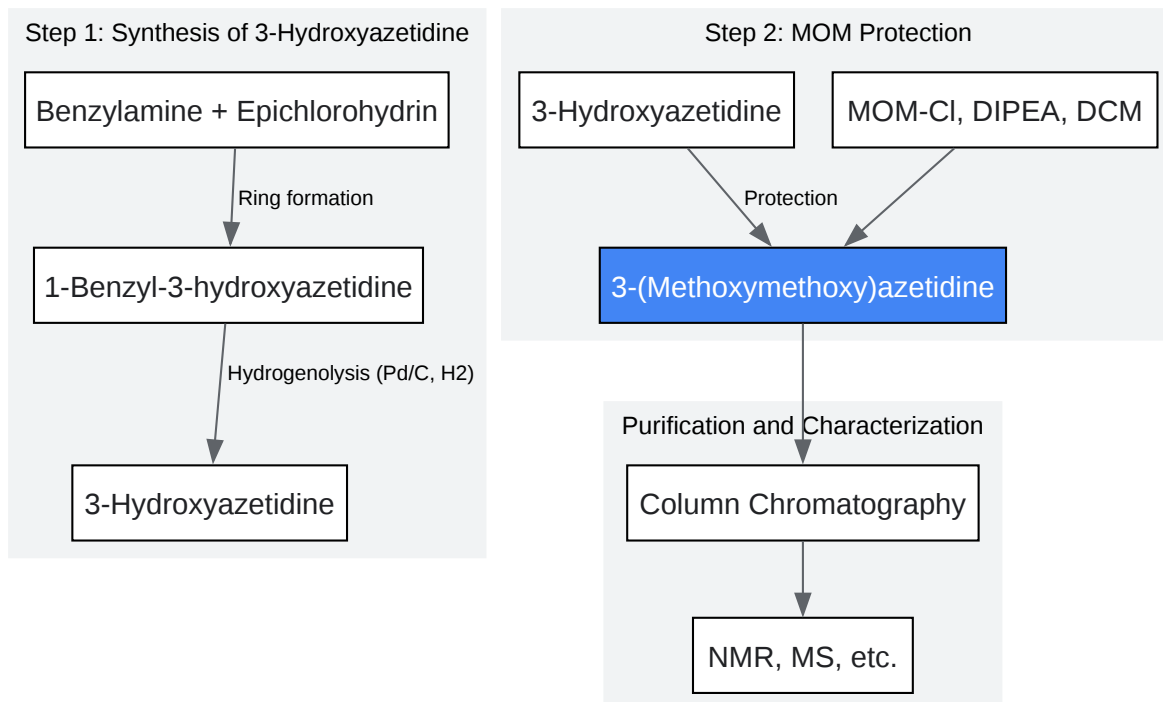
- Dissolve the 1-benzyl-3-hydroxyazetidine in methanol, add a catalytic amount of 10% palladium on carbon, and subject the mixture to hydrogenation (e.g., using a balloon or a Parr shaker) until the reaction is complete (monitored by TLC or LC-MS).
- Filter the reaction mixture through celite to remove the catalyst and concentrate the filtrate under reduced pressure to obtain 3-hydroxyazetidine hydrochloride as a crude product, which can be purified by recrystallization.

Step 2: Methoxymethyl (MOM) Protection of 3-Hydroxyazetidine

This is a general procedure for the MOM protection of a secondary alcohol and would need to be optimized for this specific substrate.^{[4][5]}

- Materials: 3-Hydroxyazetidine hydrochloride, a non-nucleophilic base (e.g., N,N-diisopropylethylamine - DIPEA), chloromethyl methyl ether (MOM-Cl), and an anhydrous aprotic solvent (e.g., dichloromethane - DCM).
- Procedure:
 - Suspend 3-hydroxyazetidine hydrochloride in anhydrous DCM.
 - Add a slight excess of a non-nucleophilic base, such as DIPEA, to neutralize the hydrochloride and deprotonate the amine.
 - Cool the mixture to 0 °C and add a slight excess of MOM-Cl dropwise.
 - Allow the reaction to warm to room temperature and stir until completion (monitored by TLC or LC-MS).
 - Quench the reaction with a saturated aqueous solution of sodium bicarbonate.
 - Separate the organic layer, and extract the aqueous layer with DCM.
 - Combine the organic layers, dry over anhydrous sodium sulfate, filter, and concentrate under reduced pressure.
 - Purify the crude product by flash column chromatography to yield **3-(Methoxymethoxy)azetidine**.

Synthesis Workflow for 3-(Methoxymethoxy)azetidine



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Caption: A proposed workflow for the synthesis and purification of **3-(Methoxymethoxy)azetidine**.

Predicted Characterization Data

While experimental spectra for **3-(Methoxymethoxy)azetidine** are not readily available, the following are predicted NMR and mass spectrometry characteristics based on its structure and data from analogous compounds.^{[4][6][7]}

Technique	Predicted Observations
^1H NMR	Signals corresponding to the methoxy protons (singlet, ~ 3.3 ppm), the methylene protons of the MOM group (singlet, ~ 4.6 ppm), the methine proton at the 3-position of the azetidine ring (multiplet), and the methylene protons at the 2- and 4-positions of the azetidine ring (multiplets).
^{13}C NMR	Resonances for the methoxy carbon, the methylene carbon of the MOM group, the methine carbon at the 3-position, and the methylene carbons at the 2- and 4-positions of the azetidine ring.
Mass Spec (EI)	A molecular ion peak (M^+) at $m/z = 117$. The fragmentation pattern would likely involve the loss of the methoxymethyl group or cleavage of the azetidine ring.

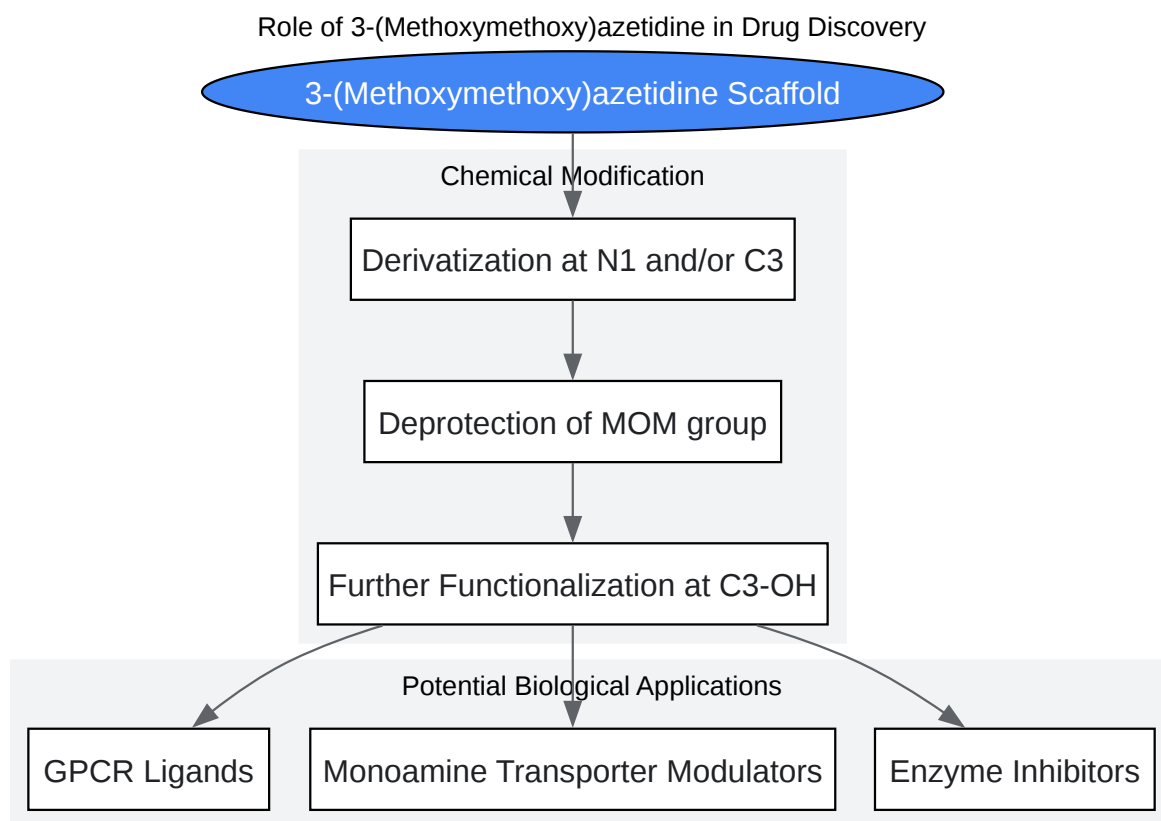
Applications in Drug Discovery

The azetidine scaffold is of significant interest in medicinal chemistry due to its ability to introduce conformational rigidity and act as a bioisostere for other cyclic and acyclic moieties. [8] 3-Substituted azetidines, in particular, have been explored for a variety of therapeutic targets.

- **Scaffold for Biologically Active Molecules:** 3-Alkoxyazetidines have been investigated as components of G-protein-coupled receptor agonists and inhibitors of stearyl-coenzyme Δ -9 desaturase.[9] The methoxymethoxy group in **3-(Methoxymethoxy)azetidine** can serve as a protected hydroxyl group, allowing for further functionalization at a later stage in a synthetic sequence.
- **Monoamine Transporter Ligands:** 3-Arylmethoxyazetidines have been synthesized and evaluated for their binding affinities at dopamine and serotonin transporters, suggesting that this class of compounds could be valuable in the development of treatments for neuropsychiatric disorders.[10][11]

- GABA Uptake Inhibitors: Azetidine derivatives have been explored as conformationally constrained GABA analogs with potential applications in neurological disorders.[12]

The use of **3-(Methoxymethoxy)azetidine** allows for the introduction of a key oxygen-containing functionality while the core azetidine structure provides a desirable vector for substituent placement in drug design.



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Caption: A diagram illustrating the potential of **3-(Methoxymethoxy)azetidine** as a versatile scaffold in drug discovery.

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References

- [1. Methoxymethyl ether - Wikipedia \[en.wikipedia.org\]](#)
- [2. Protection of Alcohols | NROChemistry \[nrochemistry.com\]](#)
- [3. Alkaloids as Cyclooxygenase Inhibitors in Anticancer Drug Discovery - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [4. total-synthesis.com \[total-synthesis.com\]](#)
- [5. adichemistry.com \[adichemistry.com\]](#)
- [6. Thieme E-Books & E-Journals \[thieme-connect.de\]](#)
- [7. masterorganicchemistry.com \[masterorganicchemistry.com\]](#)
- [8. Alkaloids in Contemporary Drug Discovery to Meet Global Disease Needs - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [9. researchgate.net \[researchgate.net\]](#)
- [10. 3-Aryl-3-arylmethoxyazetidines. A new class of high affinity ligands for monoamine transporters - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [11. mdpi.com \[mdpi.com\]](#)
- [12. researchgate.net \[researchgate.net\]](#)
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